

Conteltinib Progression-Free Survival Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Conteltinib

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The following data comes from a multicenter, open-label, first-in-human phase 1 study of **Conteltinib** (CT-707) in patients with advanced ALK-positive NSCLC [1] [2].

Patient Population	Sample Size	Median Progression-Free Survival (PFS)	95% Confidence Interval
ALK TKI-naïve	39 patients	15.9 months	9.26 - 23.3 months
Crizotinib-pretreated	21 patients	6.73 months	4.73 - 8.54 months

Experimental Protocol for Cited Data

The PFS data for **Conteltinib** was generated under the following key experimental conditions [1] [2]:

- Study Design:** A multicenter, single-arm, open-label, phase 1 trial including dose-escalation and dose-expansion phases (ClinicalTrials.gov Identifier: NCT02695550).
- Patient Population:** Adult patients (aged 18–75) with histologically or cytologically confirmed **advanced ALK-positive NSCLC**, determined by FISH, IHC, PCR, or NGS. Patients were divided into two groups: those who were **ALK TKI-naïve** and those who had received **crizotinib previously**.
- Intervention:** **Conteltinib** was taken orally in 28-day cycles. The **recommended Phase 2 dose** was determined to be **600 mg once daily (QD)** for ALK TKI-naïve patients and **300 mg twice daily (BID)** for crizotinib-pretreated patients.

- **Endpoint Measurement: Progression-free survival (PFS)** was defined as the time from the start of **Conteltinib** treatment to documented disease progression or death from any cause. Disease progression was assessed radiographically.

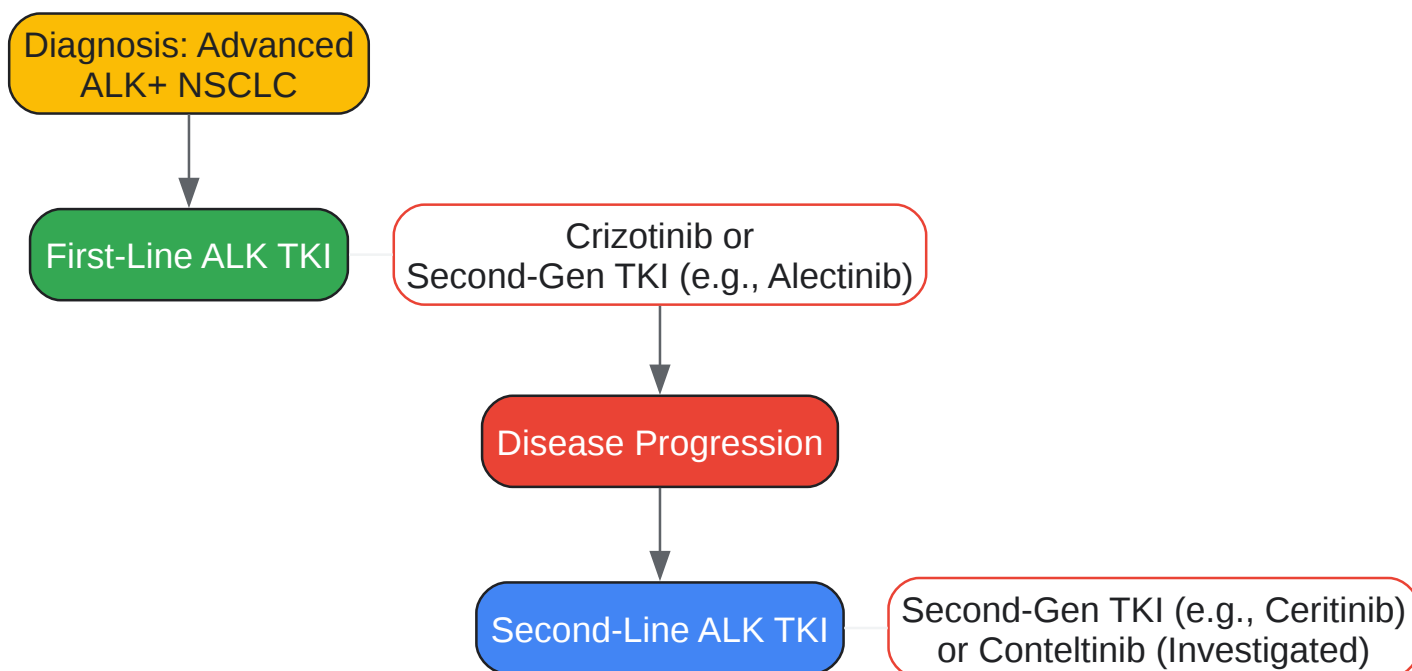
Guidance for Objective Cross-Trial Comparison

To objectively compare **Conteltinib** with other ALK inhibitors (like crizotinib, ceritinib, alectinib, brigatinib, and lorlatinib), you would need to gather data from their respective pivotal trials. When making such comparisons, it is crucial to consider the following to ensure a fair assessment:

- **Compare Similar Patient Groups:** Always contrast data from the same line of treatment (e.g., first-line or post-crizotinib) and similar patient characteristics (e.g., presence of brain metastases).
- **Acknowledge Study Differences:** Recognize that efficacy outcomes can be influenced by differing study designs, patient demographics, and methods of endpoint assessment across trials.
- **Benchmark from Literature:** For context, a separate retrospective study on the sequential use of **crizotinib followed by ceritinib** reported a **combined median PFS of 17.4 months** [3]. This illustrates the kind of benchmark data available for other ALK inhibitors.

ALK-TKI Treatment Sequencing Pathway

The following diagram illustrates a simplified treatment pathway involving first and second-generation ALK inhibitors, showing where **Conteltinib** is intended to be used.



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References

1. Conteltinib (CT-707) in patients with advanced ALK-positive ... [pmc.ncbi.nlm.nih.gov]
2. Conteltinib (CT-707) in patients with advanced ALK- ... [pubmed.ncbi.nlm.nih.gov]
3. Progression-Free and Overall Survival in ALK-Positive ... [pmc.ncbi.nlm.nih.gov]

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